

Standard operating procedure for handling sodium chromate.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Chromic acid, disodium salt, decahydrate*

Cat. No.: *B078661*

[Get Quote](#)

Standard Operating Procedure for Handling Sodium Chromate

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

This document provides a detailed standard operating procedure (SOP) for the safe handling and use of sodium chromate in a laboratory setting. Adherence to these guidelines is critical to minimize risks associated with this hazardous chemical.

Introduction

Sodium chromate (Na_2CrO_4) is a yellow, crystalline, water-soluble solid.^[1] It is a strong oxidizing agent and is classified as a human carcinogen, mutagen, and reproductive toxicant.^{[2][3][4]} Due to its hazardous nature, strict safety protocols must be followed during its handling, storage, and disposal. This SOP is intended for all laboratory personnel working with sodium chromate.

Hazard Identification and Risk Assessment

Sodium chromate is a highly toxic substance with multiple health hazards:

- Carcinogenicity: Classified as a Group 1 carcinogen, known to cause cancer in humans.[\[2\]](#)
[\[5\]](#)
- Mutagenicity: May cause heritable genetic damage.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Reproductive Toxicity: May damage fertility or the unborn child.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Acute Toxicity: Toxic if swallowed and fatal if inhaled.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Skin and Eye Damage: Causes severe skin burns and eye damage.[\[2\]](#)[\[3\]](#)[\[6\]](#)
- Respiratory Sensitization: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Organ Damage: Causes damage to organs through prolonged or repeated exposure.[\[4\]](#)[\[6\]](#)

A thorough risk assessment should be conducted before any new experiment involving sodium chromate to identify potential exposure scenarios and implement appropriate control measures.

Data Presentation

Table 1: Physical and Chemical Properties of Sodium Chromate

Property	Value	Reference
Molecular Formula	Na_2CrO_4	[7]
Molecular Weight	161.97 g/mol	[7]
Appearance	Yellow crystalline solid	[1]
Melting Point	792°C	[8]
Density	2.7 g/cm ³	[7]
Solubility	Soluble in water	[1] [7]

Table 2: Occupational Exposure Limits for Sodium Chromate (as Cr(VI))

Organization	Limit	Notes	Reference
OSHA (PEL)	5 µg/m ³ TWA	Applies to any operations or sectors for which the exposure limit in the Chromium (VI) standard is not stayed.	[9]
NIOSH (REL)	0.001 mg/m ³ TWA (10-hour)	NIOSH considers all chromium (VI) compounds to be potential occupational carcinogens.	[5]
ACGIH (TLV)	0.0002 mg/m ³ TWA (inhalable fraction)	A1: Confirmed human carcinogen; Skin, DSEN, RSEN notations.	[7]
EU-OEL	0.005 mg/m ³ TWA	Limit value of 0.010 mg/m ³ until January 17, 2025. For specific processes like welding, the limit is 0.025 mg/m ³ until the same date.	[7]

Experimental Protocols

- All work with solid sodium chromate or concentrated solutions must be conducted in a certified chemical fume hood to minimize inhalation exposure.[10]
- A designated area for working with sodium chromate should be established.[11]
- Ensure that a safety shower and eyewash station are readily accessible and have been tested within the last year.[8]

- Eye and Face Protection: ANSI-approved, tight-fitting safety goggles and a face shield are mandatory.[10]
- Skin Protection: A lab coat, full-length pants, and closed-toe shoes are required.[10] Chemical-resistant gloves (nitrile is a suitable option) must be worn.[12][13] Do not wear latex gloves.[13]
- Respiratory Protection: For situations where dust may be generated and engineering controls are insufficient, a NIOSH-approved respirator with a dust cartridge is necessary.[8]
- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area in the chemical fume hood by covering the surface with absorbent, disposable bench paper.
- Weighing: To minimize dust generation, weigh solid sodium chromate carefully. Use of an anti-static weigh boat can be beneficial.
- Solution Preparation: When preparing solutions, slowly add the sodium chromate to the solvent to avoid splashing.
- Storage: Store sodium chromate in a cool, dry, well-ventilated area, away from incompatible materials such as acids and combustible materials.[12][13] The container must be tightly closed and clearly labeled with the chemical name and all relevant hazard pictograms.[9][13] Store in a designated "Toxic" or "Carcinogen" storage area.[8]

Treat all spills of sodium chromate as a major spill.[13]

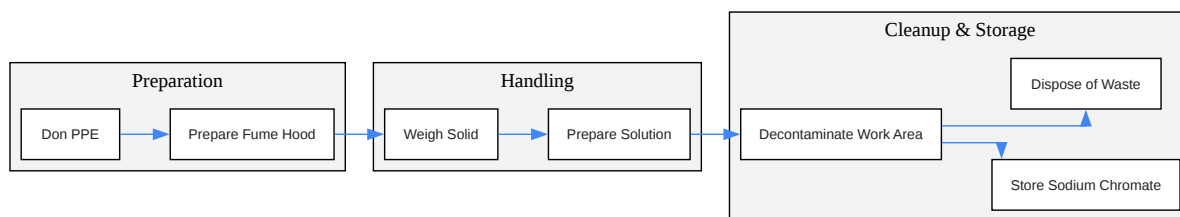
- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[11]
- Alert: Notify your supervisor and the institutional safety office.[13]
- Secure the Area: Restrict access to the spill area.[11]
- Cleanup (if trained): Only personnel trained in hazardous waste cleanup should perform this task.[11]
 - Don the appropriate PPE, including respiratory protection.[14]

- For solid spills, gently cover with an inert absorbent material to avoid raising dust.[15]
- For liquid spills, contain the spill with absorbent dikes.[15]
- Carefully collect the spilled material and absorbent into a labeled hazardous waste container.[9][15]
- Decontaminate the spill area with soap and water.[13]
- Waste Disposal: Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[11]
- Segregation: All waste contaminated with sodium chromate, including gloves, bench paper, and disposable labware, must be collected in a designated hazardous waste container.
- Labeling: The waste container must be clearly labeled as "Hazardous Waste - Sodium Chromate" and include the appropriate hazard pictograms.
- Disposal: Arrange for the disposal of the hazardous waste through the institution's environmental health and safety office.[16] Do not dispose of sodium chromate down the drain.[9]

Immediate medical attention is required for any exposure.[3]

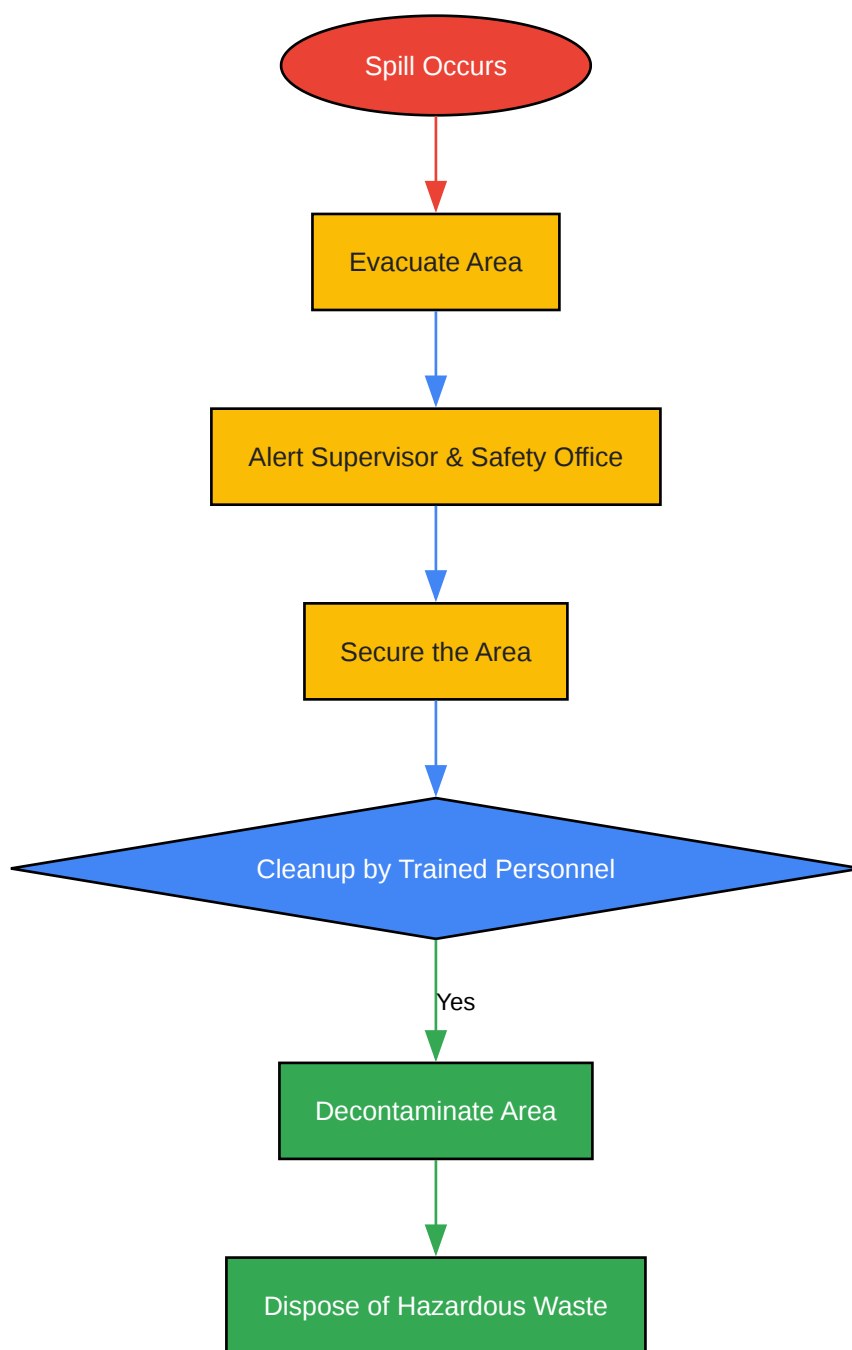
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[10]
- Skin Contact: Immediately remove all contaminated clothing.[13] Flush the skin with copious amounts of water for at least 15 minutes.[10] Seek immediate medical attention.[13]
- Eye Contact: Immediately flush the eyes with water for at least 15 minutes, lifting the upper and lower eyelids.[10] Seek immediate medical attention.[13]
- Ingestion: Do NOT induce vomiting.[2][10] Rinse the mouth with water.[10] Seek immediate medical attention.[13]

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: General workflow for handling sodium chromate.



[Click to download full resolution via product page](#)

Caption: Emergency spill response workflow for sodium chromate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. SODIUM CHROMATE SOLUTION | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 2. Sodium Chromate SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 3. dcfinechemicals.com [dcfinechemicals.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. Table 8-1, Regulations, Advisories, and Guidelines Applicable to Chromium - Toxicological Profile for Chromium - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 6. agilent.com [agilent.com]
- 7. chemicalsafety.ilo.org [chemicalsafety.ilo.org]
- 8. ny02208580.schoolwires.net [ny02208580.schoolwires.net]
- 9. dept.harpercollege.edu [dept.harpercollege.edu]
- 10. chemistry.ucmerced.edu [chemistry.ucmerced.edu]
- 11. nj.gov [nj.gov]
- 12. beaufort.tricare.mil [beaufort.tricare.mil]
- 13. twu.edu [twu.edu]
- 14. dept.harpercollege.edu [dept.harpercollege.edu]
- 15. fishersci.com [fishersci.com]
- 16. senturyreagents.com [senturyreagents.com]
- To cite this document: BenchChem. [Standard operating procedure for handling sodium chromate.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078661#standard-operating-procedure-for-handling-sodium-chromate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com